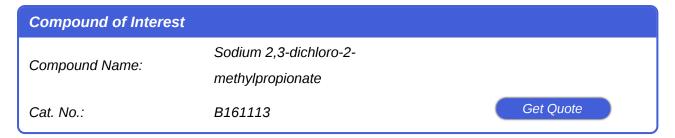


# Technical Guide: Physicochemical Properties of Sodium 2,3-dichloro-2-methylpropionate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Sodium 2,3-dichloro-2-methylpropionate**, also known by trade names such as Mendok, is a chemical compound primarily recognized for its application as a plant gametocide. This technical guide provides a comprehensive overview of its known physicochemical properties, along with those of its parent acid, 2,3-dichloro-2-methylpropionic acid. The guide details available experimental data, outlines plausible synthetic and analytical methodologies based on related compounds, and illustrates its primary application.

#### **Physicochemical Properties**

Quantitative data for **Sodium 2,3-dichloro-2-methylpropionate** and its corresponding free acid are summarized below. It is important to note that while some experimental data for the free acid is available, many properties for the sodium salt are either computed or not publicly documented.

# Table 1: Properties of Sodium 2,3-dichloro-2-methylpropionate



Property	Value	Source
CAS Number	1899-36-1	[1]
Molecular Formula	C4H5Cl2NaO2	[2]
Molecular Weight	178.98 g/mol	[1]
Exact Mass	177.956 g/mol	[1]
Toxicity (Oral LD50, rat)	8 g/kg	[1][3]

### Table 2: Properties of 2,3-dichloro-2-methylpropionic

acid

Property	Value	Source
CAS Number	10411-52-6	[4]
Molecular Formula	C4H6Cl2O2	[4]
Molecular Weight	157.00 g/mol	[4]
Melting Point	23-24 °C	
Boiling Point	113 °C at 15 mmHg	_
Density	1.36 g/cm <sup>3</sup>	_
pKa (Predicted)	2.29 ± 0.14	_
Calculated LogP	1.3073	

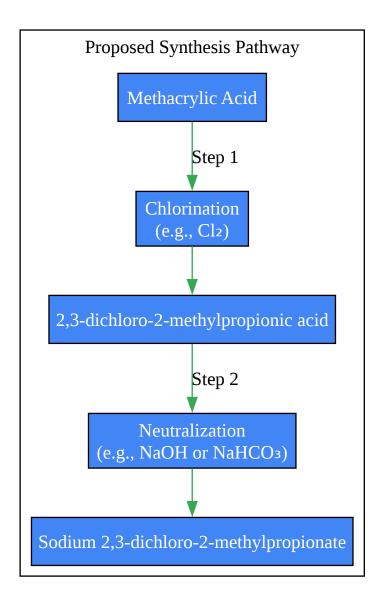
### **Experimental Protocols**

Detailed, publicly available experimental protocols for the specific synthesis of **Sodium 2,3-dichloro-2-methylpropionate** are scarce. However, a plausible synthetic route can be inferred from general organic chemistry principles and published methods for structurally similar compounds.



## Proposed Synthesis of 2,3-dichloro-2-methylpropionic acid and its Sodium Salt

The synthesis of the parent acid, 2,3-dichloro-2-methylpropionic acid, likely involves the chlorination of methacrylic acid. A potential multi-step synthesis is outlined below. The subsequent formation of the sodium salt is a straightforward acid-base neutralization.



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Proposed synthesis of **Sodium 2,3-dichloro-2-methylpropionate**.



Step 1: Chlorination of Methacrylic Acid This step would involve the addition of chlorine (Cl<sub>2</sub>) across the double bond of methacrylic acid. This type of reaction is a standard method for the halogenation of alkenes. The reaction would likely be carried out in a suitable solvent and potentially under specific temperature and light conditions to control selectivity and prevent unwanted side reactions.

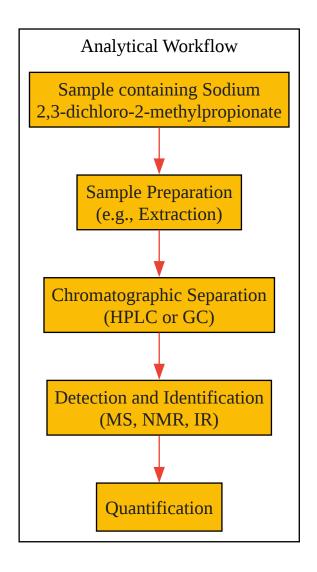
Step 2: Neutralization to Form the Sodium Salt The resulting 2,3-dichloro-2-methylpropionic acid can be converted to its sodium salt by reacting it with a stoichiometric amount of a sodium base, such as sodium hydroxide (NaOH) or sodium bicarbonate (NaHCO<sub>3</sub>), in an appropriate solvent like water or ethanol. The final product, **Sodium 2,3-dichloro-2-methylpropionate**, could then be isolated by evaporation of the solvent or by precipitation.

#### **Analytical Characterization Methods**

The characterization of **Sodium 2,3-dichloro-2-methylpropionate** and its parent acid would typically involve a combination of spectroscopic and chromatographic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR would be essential for confirming the chemical structure. Spectral data for the free acid is available in public databases.
- Mass Spectrometry (MS): Mass spectrometry, often coupled with Gas Chromatography (GC-MS), would be used to determine the molecular weight and fragmentation pattern, confirming the identity of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the functional groups
  present, particularly the carboxylate group in the sodium salt and the carboxylic acid group in
  the parent acid.
- Chromatography: High-Performance Liquid Chromatography (HPLC) or Gas
   Chromatography (GC) would be suitable for assessing the purity of the compound and for quantitative analysis in various matrices.





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General workflow for the analysis of the target compound.

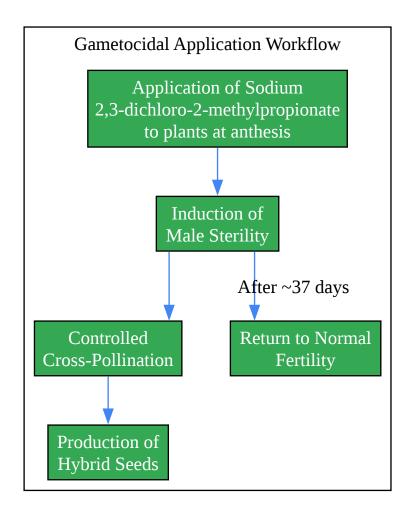
### **Application as a Gametocide**

**Sodium 2,3-dichloro-2-methylpropionate** is known for its use as a gametocide in plants, where it induces male sterility. This property can be valuable in plant breeding for the production of hybrid seeds.

A study has shown that spraying tomatoes with a 0.3% solution of **Sodium 2,3-dichloro-2-methylpropionate** at anthesis induced male sterility for a period of 12 days, starting 12 days after the treatment.[5] This allows for controlled cross-pollination. The fertility of the flowers was reported to return to normal 37 days after the treatment.[5] The precise biochemical



mechanism of action for inducing male sterility is not well-documented in publicly available literature.



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Logical workflow of the gametocidal application.

#### Conclusion

**Sodium 2,3-dichloro-2-methylpropionate** is a specialized chemical with a primary application in agriculture. While a complete, experimentally verified dataset of its physicochemical properties is not readily available in the public domain, this guide synthesizes the existing information for both the salt and its parent acid. The proposed synthetic and analytical methods are based on established chemical principles and provide a solid foundation for researchers working with this compound. Further investigation is needed to elucidate the precise mechanism of its gametocidal activity.



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